

Operational Guide: Safe Disposal of N-(2-Hydroxyethyl)-3-oxobutanamide

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)-3-oxobutanamide*

CAS No.: 24309-97-5

Cat. No.: B108327

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CAS Number: 24309-97-5 Synonyms: N-Acetoacetyethanolamine; N-(2-hydroxyethyl)acetoacetamide Formula:

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary & Hazard Characterization

Immediate Action Required: Treat **N-(2-Hydroxyethyl)-3-oxobutanamide** as a Non-Halogenated Organic waste.[\[1\]](#) While often found as a solid (melting point ~104-106°C), it is highly water-soluble.[\[1\]](#) Improper disposal into municipal water systems creates significant biological oxygen demand (BOD) and regulatory non-compliance.

Safety Profile (GHS Classification):

- Signal Word:WARNING
- Primary Hazards:
 - H319: Causes serious eye irritation (Critical concern for handling).[\[4\]](#)[\[5\]](#)

- H302: Harmful if swallowed.[1][6][7][8]
- H315: Causes skin irritation.[4][6][7][8][9]

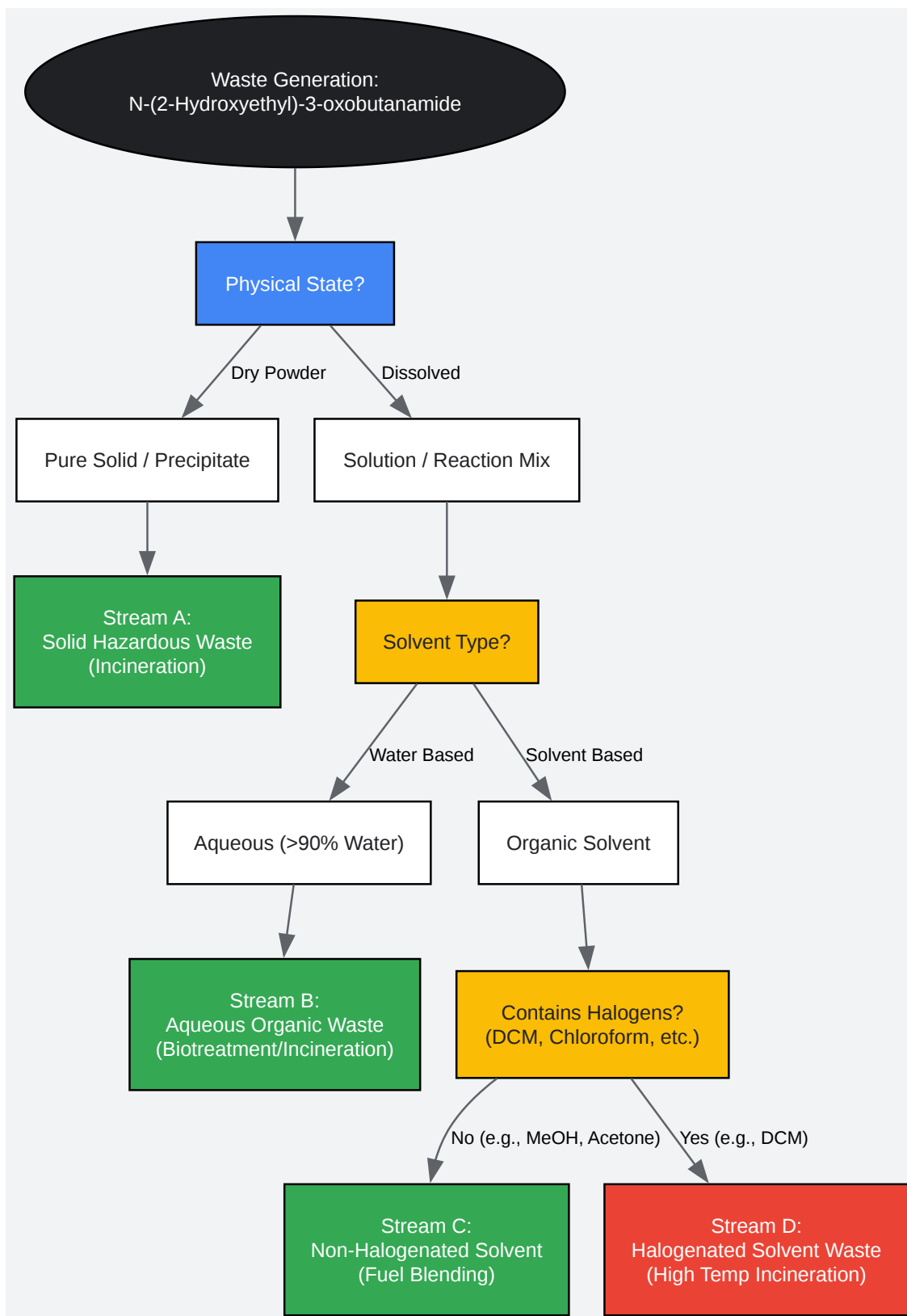
Chemical Stability Insight: As an acetoacetamide derivative, this compound contains both an amide and a hydroxyl group. It is stable under normal conditions but can undergo hydrolysis in strong acids/bases and may chelate metals (due to the

-dicarbonyl-like structure).[1] Do not store waste solutions in unlined metal drums to prevent container corrosion or unexpected metal-complex precipitation.[1]

Pre-Disposal Assessment & Segregation

Before disposal, characterize the waste stream using the decision matrix below. This prevents cross-contamination of waste streams (e.g., mixing with halogenated solvents), which significantly increases disposal costs and safety risks.

Waste Classification Decision Tree



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Figure 1: Logic flow for segregating **N-(2-Hydroxyethyl)-3-oxobutanamide** waste streams to ensure regulatory compliance and cost-efficiency.[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicability: Expired shelf-stock, spilled powder, or reaction precipitates.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Avoid glass for solids to prevent breakage during compaction/transport.
- Transfer:
 - Wear Nitrile gloves (0.11mm min) and safety goggles.
 - Transfer solid using a chemically inert scoop.
 - Critical: Do not generate dust.[4][7][8][10][11][12] If dust is visible, work inside a fume hood.[8]
- Labeling:
 - Label as "Hazardous Waste - Solid, Toxic".[1]
 - List constituent: "**N-(2-Hydroxyethyl)-3-oxobutanamide**".[1][3][13]
 - Add Hazard Codes: H319, H302.
- Final Disposition: Seal tightly. Transfer to the facility's central accumulation area for incineration.

Protocol B: Liquid Waste (Solutions)

Applicability: Mother liquors, wash solvents, or reaction mixtures.

Parameter	Non-Halogenated Stream (Preferred)	Halogenated Stream	Aqueous Stream
Solvent Ex.	Methanol, Ethanol, Acetone, Ethyl Acetate	Dichloromethane, Chloroform	Water, Buffers
Container	HDPE or Glass Carboy (Safety Coated)	HDPE or Glass Carboy	HDPE Carboy
Labeling	"Flammable/Organic Waste"	"Halogenated Waste"	"Aqueous Organic Waste"
Notes	Ideal for Fuel Blending.[1]	High disposal cost. Avoid if possible.	Check pH. Neutralize (pH 5-9) before storage.

Step-by-Step Liquid Disposal:

- **Compatibility Check:** Ensure the waste container does not contain strong oxidizers (e.g., Nitric Acid, Peroxides). Acetoacetamides can react vigorously with oxidizers.
- **Funneling:** Use a grounded funnel (if pouring into flammable solvents) to prevent static discharge.
- **Rinsing:** Triple rinse the empty original reagent bottle with a compatible solvent. Add rinsate to the waste container. Deface the original bottle label and discard as "Non-Hazardous Trash" (glass recycling) only after triple rinsing.

Emergency Procedures: Spills & Exposure

Scenario: 50g jar of solid **N-(2-Hydroxyethyl)-3-oxobutanamide** drops and shatters.

- **Evacuate & Ventilate:** Clear the immediate area.[4] The dust is a respiratory irritant (H335). [9]
- **PPE Upgrade:** Wear N95 respirator (or half-mask with P100 filters), safety goggles, and double nitrile gloves.[1]

- Containment:
 - Do not dry sweep. This generates airborne dust.
 - Cover the spill with wet paper towels or an inert absorbent (vermiculite) dampened with water to suppress dust.
- Cleanup:
 - Scoop the wet slurry into a disposable waste bag or wide-mouth jar.
 - Wipe the surface with water and soap.[\[4\]](#)[\[10\]](#)[\[12\]](#)[\[14\]](#)
 - Dispose of cleanup materials as Solid Hazardous Waste (Protocol A).[\[1\]](#)

Regulatory & Technical Data

Property	Data	Relevance to Disposal
Physical State	Solid (Melting Pt: 104-106°C)	Classify as solid waste unless dissolved. [1]
Water Solubility	Soluble	Do not pour down drains; high mobility in water systems. [1] [4] [11]
Flash Point	>100°C (Estimated)	Not a "Flammable Solid" by DOT, but combustible. [1]
Reactivity	Chelating Agent	Avoid long-term storage in mild steel drums. [1]

Regulatory Codes:

- RCRA (USA): Not P-listed or U-listed. Classify by characteristic. If pure, typically non-regulated federally, but often regulated as "Toxic" by state/local lab safety protocols due to H302/H319.
- EU Waste Code (EWC): Suggest 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances).[\[1\]](#)

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